

# Essential Safety and Operational Guide for Handling alpha-Ionol

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## Compound of Interest

Compound Name: *alpha-Ionol*

Cat. No.: B3422396

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **alpha-Ionol**, a commonly used fragrance and flavor ingredient. Adherence to these protocols is crucial for mitigating potential risks and ensuring a safe laboratory environment.

## Physical and Chemical Properties of alpha-Ionol

**Alpha-Ionol** is a colorless to pale yellow liquid with a characteristic floral, woody, and violet-like odor.<sup>[1]</sup> Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
CAS Number	25312-34-9[2]
Molecular Formula	C13H22O[3][2]
Molecular Weight	194.31 g/mol [3]
Appearance	Colorless clear liquid[4]
Boiling Point	127 °C at 15 mmHg[5]
Flash Point	93.33 °C (200.00 °F)[4][5]
Density	0.918 g/mL at 20 °C[5]
Specific Gravity	0.91700 to 0.92400 @ 25.00 °C[4]
Refractive Index	1.48800 to 1.49200 @ 20.00 °C[4]
Solubility	Soluble in alcohol and most fixed oils; insoluble in glycerin.

## Health and Safety Information

While **alpha-Ionol** is considered to have low toxicity, appropriate precautions should always be taken in a laboratory setting.[2]

Hazard Information	Description
GHS Hazard Statements	This chemical does not meet GHS hazard criteria according to most reports.[3] However, some sources may indicate it can cause mild skin irritation.[6]
Acute Toxicity	Dermal LD50 in rabbits is greater than 5000 mg/kg, indicating low toxicity through skin contact.[4]
First Aid: Inhalation	If inhaled, move the person into fresh air. If breathing is difficult, give oxygen.[7]
First Aid: Skin Contact	Wash off with soap and plenty of water.[7]
First Aid: Eye Contact	Flush eyes with water as a precaution.[7]
First Aid: Ingestion	Rinse mouth with water. Do not induce vomiting. [7][8]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against accidental exposure. The following table summarizes the recommended PPE for handling **alpha-Ionol**.

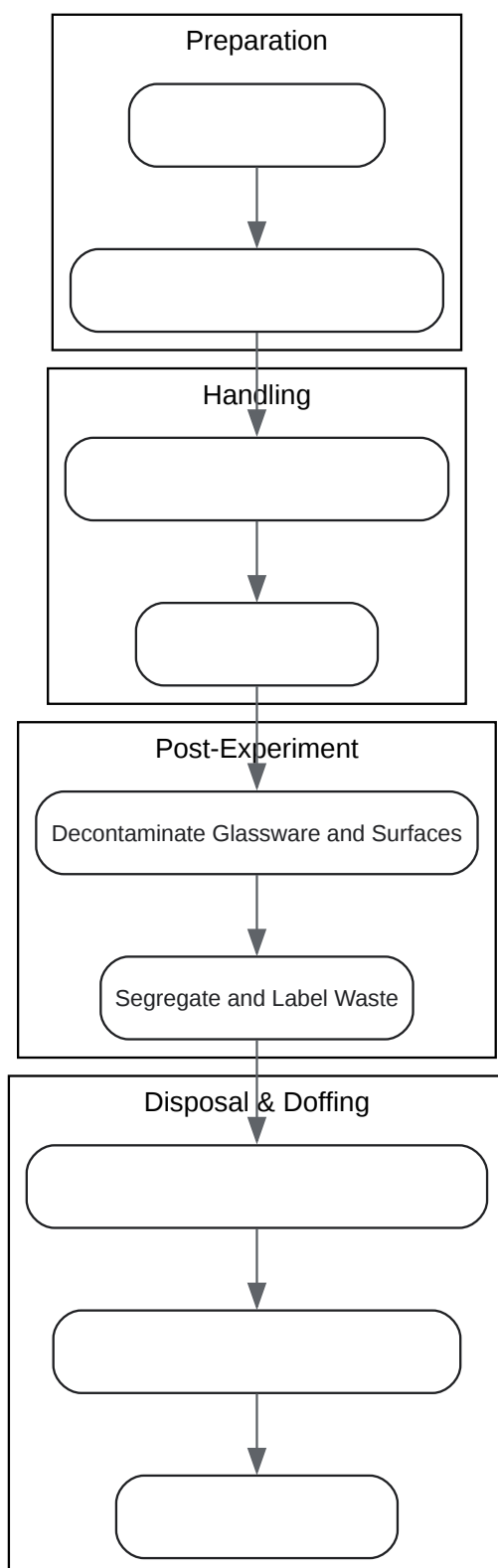
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield worn over goggles. [7][9]	Protects eyes and face from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[7]	Prevents skin contact.
Body Protection	A lab coat or chemical-resistant apron worn over long-sleeved clothing and long pants. Closed-toe shoes are mandatory.[7][9]	Protects skin and clothing from spills.
Respiratory Protection	Generally not required under normal use with adequate ventilation. For nuisance exposures, a respirator with appropriate cartridges may be used.[7]	Minimizes inhalation exposure.

## Operational Plan: Handling and Disposal of alpha-Ionol

A systematic approach to the handling and disposal of **alpha-Ionol** is critical to prevent contamination and ensure user safety.

### Experimental Workflow for Handling alpha-Ionol

The following diagram outlines the standard operating procedure for handling **alpha-Ionol** in a laboratory setting.



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Caption: Standard workflow for handling **alpha-Ionol**.

## Detailed Methodologies

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[7\]](#)
- Keep the container tightly closed and store under an inert gas as it can be air sensitive.[\[7\]](#)

### Handling:

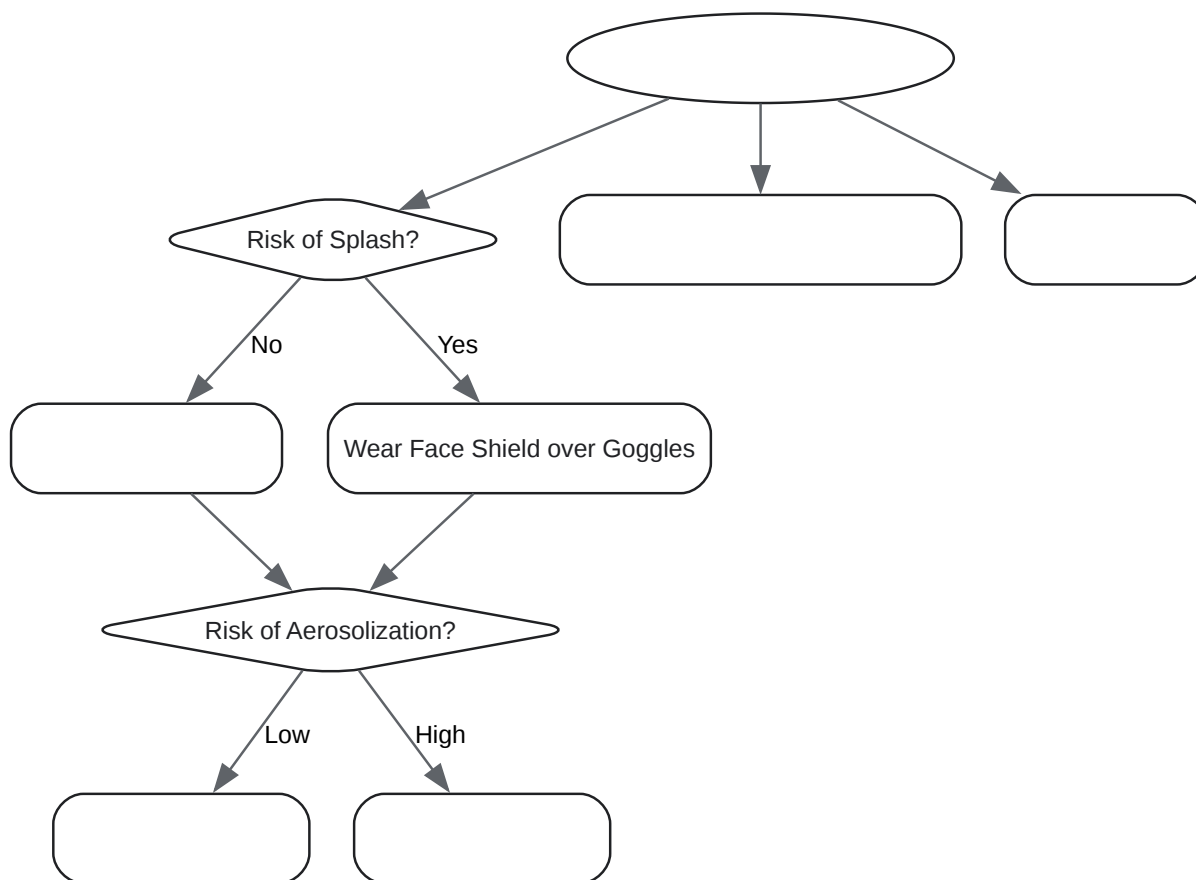
- Preparation: Before handling, ensure all necessary PPE is available and in good condition. The work area, preferably a chemical fume hood, should be clean and uncluttered.
- Donning PPE: Wash hands thoroughly before putting on a lab coat, followed by safety goggles and gloves. Ensure gloves overlap the cuffs of the lab coat.
- Procedure: Conduct all operations involving **alpha-Ionol** within a well-ventilated area or a chemical fume hood to minimize inhalation.[\[10\]](#) Avoid contact with skin and eyes.[\[10\]](#)
- Spill Management: In case of a minor spill, absorb it with an inert material such as sand or vermiculite and place it in a suitable container for disposal.[\[10\]](#) For major spills, evacuate the area and follow emergency procedures.

### Disposal Plan:

- Dispose of unused **alpha-Ionol** and contaminated materials as hazardous waste.[\[10\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[7\]](#)
- Never pour **alpha-Ionol** down the drain.[\[1\]](#) Small amounts of diluted leftovers may be flushed if local regulations permit, but it is generally advised against.[\[1\]](#)
- Contaminated PPE, such as gloves, should be disposed of in a designated hazardous waste container.

## PPE Selection Logic

The selection of appropriate PPE is dependent on the specific task being performed. The following diagram illustrates the decision-making process for PPE selection.



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